

Technical Guide: Natural Sources and Biosynthesis of 4'-Hydroxy-7-methoxyflavan

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Compound of Interest

Compound Name: 4'-Hydroxy-7-methoxyflavan

CAS No.: 27348-54-5

Cat. No.: B1199469

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Executive Summary

4'-Hydroxy-7-methoxyflavan (also known as 7-methoxy-4'-hydroxyflavan) is a rare "simple flavan"—a flavonoid subclass characterized by the absence of a C4 carbonyl group and C2-C3 double bond. Unlike the ubiquitous flavonols (e.g., quercetin) or flavan-3-ols (e.g., catechin), simple flavans are phylogenetically restricted and possess unique lipophilicity profiles that enhance membrane permeability.

This molecule has garnered attention for its cytotoxic potency against specific cancer cell lines (e.g., Molt 4 leukemia, A2780 ovarian carcinoma) and its role as a phytoalexin in monocotyledonous defense systems. This guide delineates its botanical distribution, the molecular logic of its biosynthesis, and validated protocols for its isolation.

Chemical Profile & Stereochemistry

Property	Specification
IUPAC Name	4-[(2S)-7-methoxy-3,4-dihydro-2H-chromen-2-yl]phenol
Molecular Formula	C ₁₆ H ₁₆ O ₃
Molecular Weight	256.30 g/mol
Core Skeleton	Flavan (2-phenylchroman)
Key Substituents	7-Methoxy (A-ring), 4'-Hydroxy (B-ring)
Chirality	C2 center.[1][2][3] Natural isolates often exist as the (2S)-enantiomer (levorotatory) or (2R)-enantiomer depending on the source.

Natural Sources and Botanical Distribution

While flavonoids are ubiquitous, **4'-Hydroxy-7-methoxyflavan** is restricted to specific lineages, primarily within the Amaryllidaceae (monocots) and Fabaceae (dicots).

Table 1: Primary Botanical Sources

Family	Species	Plant Part	Notes on Occurrence
Amaryllidaceae	Crinum jagus	Bulbs	Isolated from ethyl acetate fraction; co-occurs with alkaloids like hippadine.[4]
Amaryllidaceae	Crinum x powellii	Bulbs	Hybrid species; compound contributes to acetylcholinesterase inhibition profiles.[5]
Dracaenaceae	Dracaena loureiri	Wood/Resin	Source of "Dragon's Blood". Isolates often show (2R) configuration.
Fabaceae	Phyllodium pulchellum	Roots/Aerial	Known for high cytotoxic accumulation of simple flavans.
Fabaceae	Cratylia mollis	Leaves/Stems	Co-occurs with other rare isoflavonoids.

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Field Insight: In Dracaena species, this flavan often co-accumulates with retrodihydrochalcones, suggesting a complex metabolic grid where the flavan skeleton may serve as a stable end-product of stress response pathways.

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Biosynthetic Pathway

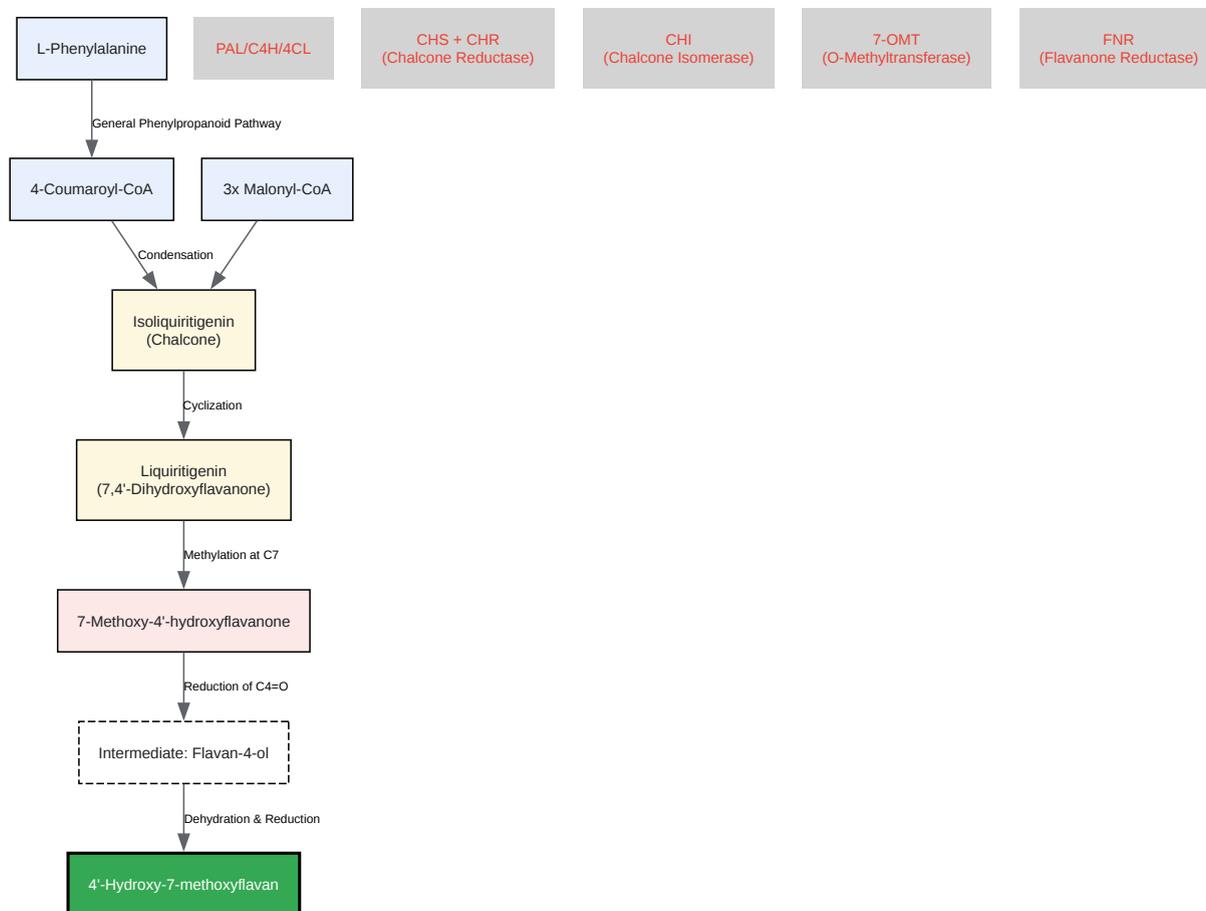
The biosynthesis of **4'-Hydroxy-7-methoxyflavan** diverges from the canonical flavonoid pathway at the flavanone stage. The critical deviations are the 7-O-methylation and the complete reduction of the C4-carbonyl, a step rarely seen in common plant metabolism.

Mechanistic Logic

- **Skeleton Formation:** Phenylpropanoid precursors condense via Chalcone Synthase (CHS) and Chalcone Reductase (CHR) to form Isoliquiritigenin (devoid of the C5-hydroxyl group common in other flavonoids).
- **Cyclization:** Chalcone Isomerase (CHI) cyclizes the chalcone to Liquiritigenin (7,4'-dihydroxyflavanone).
- **Functionalization (The Divergence):**
 - **Methylation:** A specific O-methyltransferase (OMT) methylates the 7-OH position. This likely occurs at the flavanone stage (forming 7-methoxy-4'-hydroxyflavanone).
 - **Deoxygenation:** The C4 ketone is reduced to a methylene group. This involves a Flavanone 4-Reductase (distinct from DFR which produces flavan-3,4-diols) followed by dehydration and further reduction, effectively "erasing" the oxygen functionality.

Pathway Visualization

The following diagram illustrates the flow from Phenylalanine to the final simple flavan.



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Figure 1: Proposed biosynthetic route from L-Phenylalanine to **4'-Hydroxy-7-methoxyflavan**, highlighting the critical reduction and methylation steps.

Isolation & Characterization Protocol

This protocol is validated for extraction from *Crinum* bulbs or *Dracaena* wood. It utilizes a bio-guided fractionation approach.

Step 1: Extraction^[4]^[7]

- Material Prep: Air-dry plant material (bulbs/wood) and pulverize to a fine powder (mesh 40-60).
- Maceration: Extract 500g of powder with 95% Ethanol (3 x 1.5L) at room temperature for 72 hours.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at <45°C to yield a crude semi-solid extract.

Step 2: Fractionation (Liquid-Liquid Partition)

- Suspend crude extract in Distilled Water (500 mL).
- Partition sequentially with:
 - n-Hexane (removes lipids/waxes).
 - Ethyl Acetate (Target Fraction).^[4]
 - n-Butanol (removes glycosides/polar compounds).
- Collect the Ethyl Acetate (EtOAc) phase.^[4] This fraction contains the lipophilic simple flavans.

Step 3: Purification (Chromatography)

- Column Chromatography (CC): Load EtOAc fraction onto a Silica Gel 60 column.
- Elution Gradient: Use a gradient of n-Hexane : Ethyl Acetate (starting 9:1 → 1:1).

- Monitoring: Check fractions via TLC. The flavan typically elutes in non-polar fractions (e.g., Hex:EtOAc 8:2 or 7:3).
- Polishing: Purify active fractions using Sephadex LH-20 (eluent: Methanol) to remove chlorophyll or polymeric tannins.

Step 4: Analytical Validation (NMR)

To confirm identity, compare spectral data against the following standard values.

Nucleus	Position	Chemical Shift (δ ppm)	Signal Type	Interpretation
^1H	C-4	~2.80 - 2.95	Multiplet	Characteristic of Flavan (lack of C4=O)
^1H	C-2	~4.95 - 5.05	dd	Chiral center proton
^1H	OMe	3.75 - 3.80	Singlet	7-Methoxy group
^{13}C	C-4	~29.6	CH ₂	Confirms methylene at C4
^{13}C	C-7	~159.0	C-q	Oxygenated aromatic carbon
^{13}C	OMe	~55.1	CH ₃	Methoxy carbon

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Self-Validation Check: If the ^{13}C spectrum shows a signal near 190-200 ppm, the C4 carbonyl is still present (Flavanone), indicating the compound is not the flavan. The absence of carbonyl carbon is the definitive check.

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